

A Comparative Guide to the Magnetic Properties of PrCo5 and Nd2Fe14B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 234-624-1*

Cat. No.: *B15176666*

[Get Quote](#)

In the realm of permanent magnets, Praseodymium Cobalt (PrCo5) and Neodymium Iron Boron (Nd2Fe14B) stand out as materials with significant technological applications. This guide provides a detailed comparison of their magnetic properties, supported by experimental data and methodologies, to assist researchers and scientists in material selection and development.

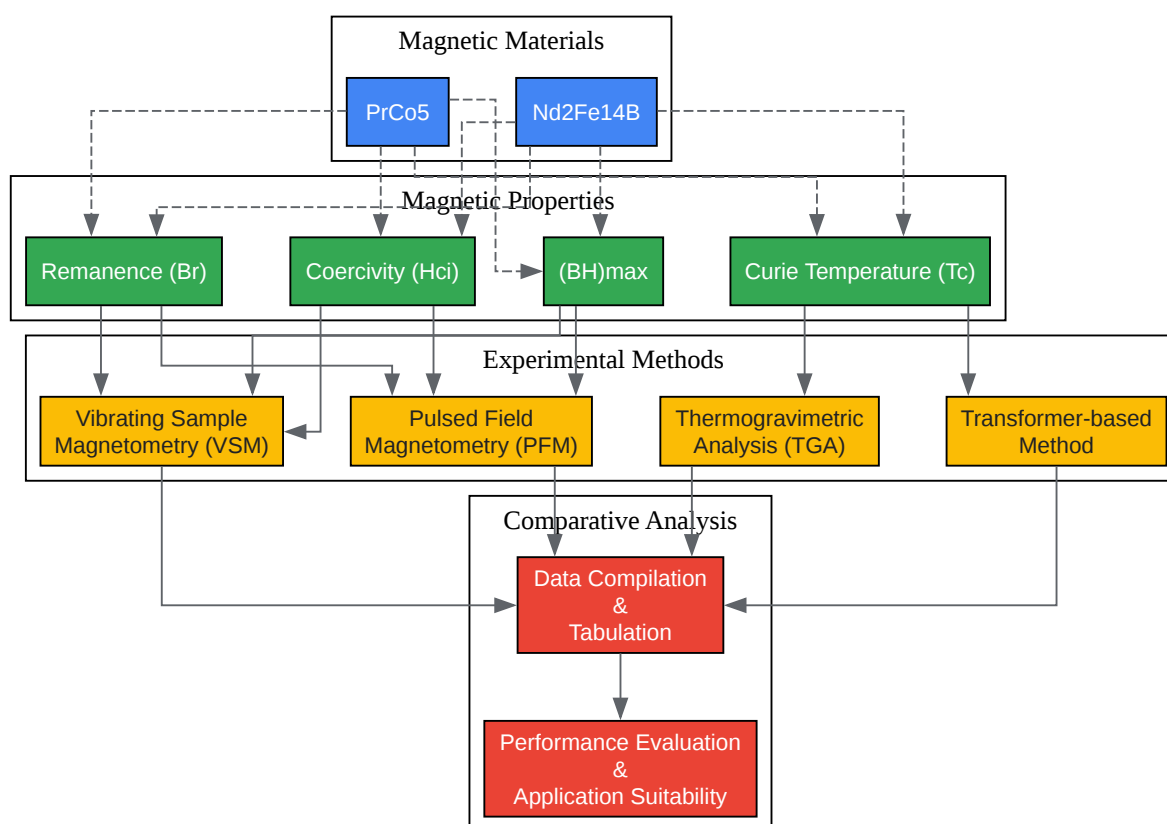
Quantitative Comparison of Magnetic Properties

The intrinsic magnetic properties of PrCo5 and Nd2Fe14B dictate their performance in various applications. The table below summarizes the key magnetic parameters for these two materials.

Magnetic Property	PrCo5	Nd2Fe14B	Unit
Remanence (Br)	0.95 - 1.1	1.0 - 1.5	T
Coercivity (Hci)	1.2 - 2.0	0.875 - 2.79	MA/m
Maximum Energy Product ((BH)max)	160 - 240	200 - 440	kJ/m ³
Curie Temperature (Tc)	920	585	K
647	312	°C	

Visualizing the Comparison Framework

The following diagram illustrates the logical workflow for comparing the magnetic properties of PrCo₅ and Nd₂Fe₁₄B.



[Click to download full resolution via product page](#)

Comparison workflow for PrCo₅ and Nd₂Fe₁₄B magnetic properties.

Experimental Protocols

The accurate measurement of magnetic properties is crucial for the characterization and quality control of permanent magnets. The following are detailed methodologies for key experiments.

Measurement of Hysteresis Loop (Coercivity, Remanence, and Maximum Energy Product)

1. Vibrating Sample Magnetometry (VSM)

- Principle: A VSM operates on Faraday's Law of Induction. A small sample of the magnetic material is vibrated at a constant frequency within a uniform magnetic field. The resulting change in magnetic flux induces a voltage in a set of pick-up coils. This induced voltage is proportional to the magnetic moment of the sample.
- Procedure:
 - A small, regularly shaped sample of the material is prepared and mounted on a sample holder.
 - The sample holder is attached to a transducer that vibrates it vertically.
 - The sample is placed between the poles of an electromagnet which applies an external magnetic field (H).
 - The magnetic field is swept through a full cycle (e.g., from a large positive value, to a large negative value, and back to the positive value).
 - At each applied field strength, the induced voltage in the pick-up coils is measured by a lock-in amplifier, which is phase-locked to the sample vibration frequency.
 - The measured voltage is proportional to the magnetization (M) of the sample.
 - Plotting M versus H generates the magnetic hysteresis loop.
 - From the hysteresis loop, the remanence (M_r , the magnetization at $H=0$), coercivity (H_c , the field required to bring the magnetization to zero), and the maximum energy product $((BH)_{max}$, the largest rectangle that can be inscribed in the second quadrant of the B-H loop) are determined.

2. Pulsed Field Magnetometry (PFM)

- Principle: A PFM uses a short, high-intensity magnetic field pulse to magnetize and then demagnetize the sample. The changing magnetic flux from the sample is measured by a pick-up coil.
- Procedure:
 - The sample is placed in a sample holder within a pulse coil.
 - A large capacitor bank is discharged through the coil, generating a magnetic field pulse that can reach several Teslas in milliseconds.
 - A concentric pick-up coil measures the rate of change of magnetic flux (dB/dt) from the sample as the applied field changes.
 - An integrator is used to obtain the magnetic flux density (B) from the dB/dt signal.
 - The applied magnetic field (H) is measured simultaneously using a calibrated Hall probe or a separate H-coil.
 - Plotting B versus H gives the hysteresis loop.
 - Due to the rapid field changes, eddy currents can be induced in conductive samples. Corrections for these effects are often necessary and can be performed by measuring at different pulse widths.

Measurement of Curie Temperature

1. Thermogravimetric Analysis (TGA) in a Magnetic Field

- Principle: This method relies on the apparent change in mass of a ferromagnetic material when it is heated through its Curie temperature in the presence of a magnetic field. Below the Curie temperature, the material is attracted to the magnet, resulting in an apparent increase in weight. As the material is heated and passes through the Curie temperature, it becomes paramagnetic and the magnetic attraction is lost, leading to an apparent decrease in weight.

- Procedure:
 - A small sample of the magnetic material is placed in the TGA sample pan.
 - A permanent magnet is positioned near the sample pan, creating a magnetic field gradient.
 - The sample is heated at a constant rate in a controlled atmosphere (e.g., an inert gas to prevent oxidation).
 - The apparent mass of the sample is recorded as a function of temperature.
 - The TGA curve will show a sharp drop in apparent mass at the Curie temperature. The onset of this drop is taken as the Curie temperature (T_c).

2. Transformer-based Method

- Principle: This technique utilizes the change in magnetic permeability of the material as it transitions from a ferromagnetic to a paramagnetic state at the Curie temperature.
- Procedure:
 - A primary coil is wound around a furnace, and two secondary coils are placed inside.
 - The secondary coils are connected in opposition, so their induced voltages cancel each other out in the absence of a magnetic core.
 - The magnetic sample is placed inside one of the secondary coils, acting as a core.
 - An AC voltage is applied to the primary coil.
 - Below the Curie temperature, the high permeability of the ferromagnetic sample causes a significant induced voltage in the secondary coil containing it, resulting in a net output voltage.
 - The sample is heated, and the output voltage from the secondary coils is monitored as a function of temperature.

- As the sample reaches its Curie temperature, its permeability drops drastically, causing the output voltage to decrease sharply to near zero. The temperature at which this sharp drop occurs is the Curie temperature.
- To cite this document: BenchChem. [A Comparative Guide to the Magnetic Properties of PrCo₅ and Nd₂Fe₁₄B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176666#magnetic-properties-of-prco5-versus-nd2fe14b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com